

Proper Disposal Procedures for Methyl Erucate

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Compound of Interest

Compound Name: *Methyl erucate*
Cat. No.: *B153509*

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This document provides essential safety and logistical information for the proper disposal of **methyl erucate** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard regulations.

Immediate Safety and Handling Precautions

Methyl erucate is classified as a flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#) Vapors may form explosive mixtures with air, especially with intense warming.[\[1\]](#)[\[4\]](#) It is crucial to handle this chemical in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)[\[4\]](#) All personnel handling **methyl erucate** must wear appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Chemically resistant gloves.[\[1\]](#)
- Body Protection: Flame-retardant and antistatic protective clothing.[\[1\]](#)

Step-by-Step Disposal Protocol

Disposal of **methyl erucate** must be carried out in accordance with local, regional, and national regulations.[\[1\]](#) It should never be disposed of down the drain or mixed with regular trash.[\[4\]](#)[\[5\]](#) [\[6\]](#) The primary method of disposal is through an approved hazardous waste disposal facility.

Step 1: Waste Classification and Segregation

- Treat all waste **methyl erucate**, including contaminated materials, as hazardous chemical waste.[4][7]
- Keep **methyl erucate** waste segregated from other chemical waste streams, particularly incompatible materials like strong oxidizing agents.[5][8] Do not mix it with other wastes.[1]

Step 2: Container Selection and Labeling

- Use a dedicated, properly sealed, and chemically compatible container for collecting **methyl erucate** waste.[6][8][9] The original container is often a suitable choice.[1]
- The container must be in good condition, free from leaks or damage, and equipped with a secure, leak-proof closure.[6]
- As soon as waste is added, label the container clearly with a hazardous waste tag.[7] The label must include the words "Hazardous Waste," the full chemical name ("Methyl Erucate" or "Methyl cis-13-docsenoate"), and a clear indication of its flammability hazard.[1][5]

Step 3: Waste Accumulation and Storage

- Store the sealed waste container in a designated and well-ventilated satellite accumulation area that is at or near the point of generation.[6][9]
- The storage area must be cool and away from sources of ignition or heat.[1][3][4]
- Ensure secondary containment is in place to capture any potential leaks.[6][7]
- Do not accumulate more than 55 gallons of hazardous waste in the satellite accumulation area.[7][9]

Step 4: Arranging for Final Disposal

- Contact your institution's Environmental Health and Safety (EH&S) or a licensed chemical waste disposal contractor to schedule a pickup.[3][9]

- Provide all necessary information about the waste, including its identity and hazards, as indicated on the Safety Data Sheet (SDS).
- Handle uncleaned or empty containers as you would the product itself.[\[1\]](#) A container that held hazardous waste is considered "empty" only after all material has been removed by standard practice and specific residue limits are met.[\[8\]](#) For final disposal as regular trash, labels must be defaced and caps removed.[\[7\]](#)

Spill Response Procedure

In the event of a spill, immediate action is required to prevent fire and environmental contamination.

- Evacuate and Ventilate: Evacuate non-essential personnel from the danger area and ensure adequate ventilation.[\[1\]](#)
- Control Ignition Sources: Remove all sources of ignition (open flames, sparks, hot surfaces).[\[1\]\[4\]](#)
- Contain the Spill: Cover drains to prevent the chemical from entering the sewer system.[\[1\]\[4\]](#)
- Absorb and Collect: Use a liquid-absorbent, non-combustible material (e.g., Chemizorb®, sand, or diatomaceous earth) to bind the spilled liquid.[\[1\]\[4\]](#)
- Dispose of Cleanup Materials: Collect the absorbent material and place it in a suitable, sealed container for disposal as hazardous waste.[\[4\]](#)
- Clean the Area: Clean the affected area thoroughly.

Quantitative Data for Methyl Erucate

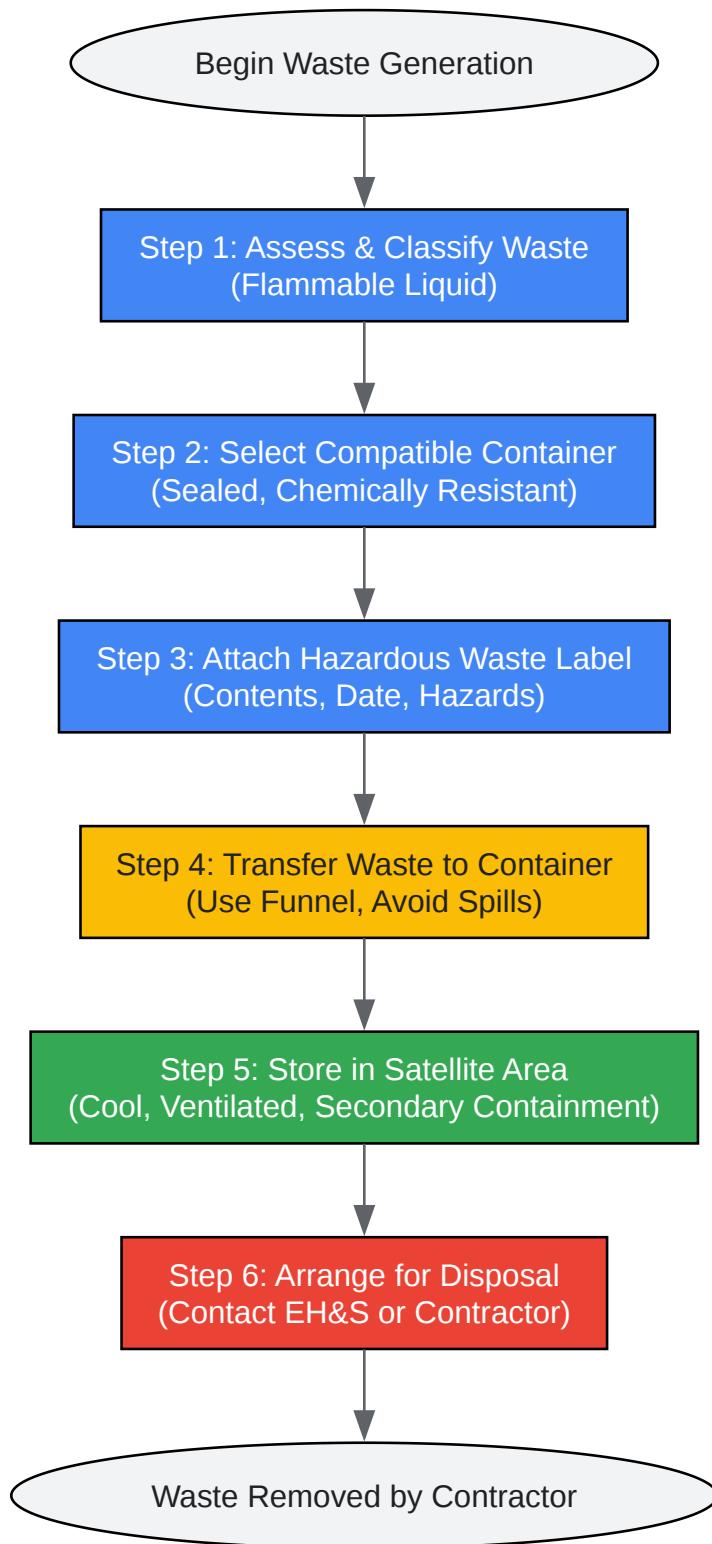
The following table summarizes key quantitative data relevant to the safe handling and disposal of **methyl erucate**.

Property	Value	Source(s)
Hazard Classification	Flammable Liquid, Category 3	[1]
Hazard Statement	H226: Flammable liquid and vapour	[1] [3]
Boiling Point	172 - 175 °C (342 - 347 °F) at 0.3 hPa	[1]
Density	0.87 g/mL at 20 °C (68 °F)	[1]
Accumulation Limit	Do not accumulate more than 55 gallons of hazardous waste	[9]

Disposal Workflow Diagram

The following diagram illustrates the procedural workflow for the proper disposal of **methyl erucate**.

Methyl Erucate Disposal Workflow



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Caption: Logical workflow for the safe disposal of **methyl erucate**.

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